

An In-depth Technical Guide to the Chemical Properties and Reactivity of Methylphosphine

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Compound of Interest

Compound Name: *Methylphosphine*

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For Researchers, Scientists, and Drug Development Professionals

Methylphosphine (CH_3PH_2), the simplest primary organophosphine, is a colorless, malodorous gas that serves as a fundamental building block in organophosphorus chemistry.^[1] ^[2] Its unique electronic and steric properties make it a versatile reagent and ligand in a variety of chemical transformations, from coordination chemistry to organic synthesis. This guide provides a comprehensive overview of the chemical properties and reactivity of **methylphosphine**, supported by quantitative data, experimental methodologies, and visual diagrams to facilitate a deeper understanding for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

Methylphosphine is a primary phosphine with the chemical formula CH_3PH_2 .^[1]^[3] It is characterized by a pyramidal structure at the phosphorus atom, with a lone pair of electrons that dictates much of its reactivity. A summary of its key physical and structural properties is presented in Table 1.

Table 1: Physical and Spectroscopic Properties of **Methylphosphine**

Property	Value	Reference
Molecular Formula	CH ₅ P	[3]
Molar Mass	48.024 g/mol	[3][4]
Boiling Point	-17.1 °C (1.2 °F; 256.0 K)	[1]
CAS Number	593-54-4	[1][3]
InChI Key	SAWKFRBJGLMMES-UHFFFAOYSA-N	[1][3]
Dipole Moment	1.10 D	[5][6]
Ionization Energy	9.120 eV	[5]
Proton Affinity	851.5 kJ/mol	[5]
C-P Bond Length	1.858 Å	[5][7]
C-H Bond Length	1.094 Å	[5]
P-H Bond Length	1.423 Å	[5]
H-C-P Bond Angle	109.6°	[5]
H-P-C Bond Angle	96.5°	[5]

Spectroscopic Characterization:

The structural and electronic properties of **methylphosphine** have been extensively studied using various spectroscopic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ³¹P NMR spectroscopy is a powerful tool for characterizing phosphines. The chemical shift of **methylphosphine** provides information about the electronic environment of the phosphorus atom.[3]
- Vibrational Spectroscopy: Infrared (IR) and Raman spectroscopy reveal the vibrational modes of the molecule.[4] Key vibrational frequencies correspond to the symmetric and asymmetric stretching and bending of the P-H and C-H bonds, as well as the deformation and rocking motions of the PH₂ and CH₃ groups.[4]

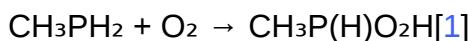
- **Microwave Spectroscopy:** High-resolution microwave spectroscopy has been used to determine the precise molecular structure of **methylphosphine**, including bond lengths and angles.

Reactivity of Methylphosphine

The reactivity of **methylphosphine** is dominated by the lone pair of electrons on the phosphorus atom, which makes it a nucleophile and a ligand. It is also susceptible to oxidation and can be deprotonated by strong bases.[\[1\]](#)

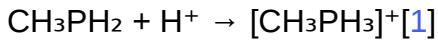
2.1. Oxidation

Methylphosphine readily reacts with oxygen to form methylphosphorous acid:



2.2. Acid-Base Chemistry

- **Protonation:** As a Lewis base, **methylphosphine** can be protonated to form the methylphosphonium ion:



- **Deprotonation:** In the presence of a strong base, such as potassium hydroxide, **methylphosphine** can be deprotonated to yield methylphosphanide derivatives:



2.3. Coordination Chemistry

Methylphosphine is an effective ligand in coordination chemistry, capable of donating its lone pair of electrons to a metal center to form metal-phosphine complexes.[\[8\]](#)[\[9\]](#) These complexes are important in homogeneous catalysis.[\[9\]](#) The steric and electronic properties of the phosphine ligand can be tuned to influence the reactivity and selectivity of the metal catalyst.[\[8\]](#)[\[10\]](#)

2.4. Organic Synthesis

Methylphosphine and its derivatives are valuable reagents in organic synthesis, particularly in the formation of carbon-phosphorus bonds. Palladium-catalyzed cross-coupling reactions are a key method for the synthesis of P-chiral phosphine ligands.[11] These ligands are crucial in asymmetric catalysis.

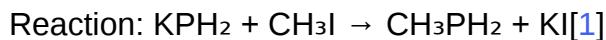
Experimental Protocols

3.1. Synthesis of **Methylphosphine**

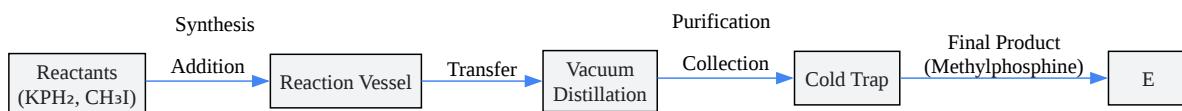
A common laboratory-scale synthesis of **methylphosphine** involves the methylation of phosphanide salts.[1] For isotopically substituted **methylphosphines**, a modified procedure using the reaction between methyl iodide and PH_3 in a KOH/dimethylsulfoxide slurry is preferred.[12]

General Procedure for the Synthesis of **Methylphosphine**:

- Preparation of Potassium Phosphanide (KPH_2): A solution of potassium metal in liquid ammonia is treated with phosphine gas (PH_3) until the blue color of the solvated electrons disappears.
- Methylation: To the resulting suspension of KPH_2 , methyl iodide (CH_3I) is added dropwise at low temperature.
- Isolation: The volatile **methylphosphine** is then collected by vacuum distillation.



A flowchart for a typical synthesis and purification workflow is provided below.



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A typical workflow for the synthesis and purification of **methylphosphine**.

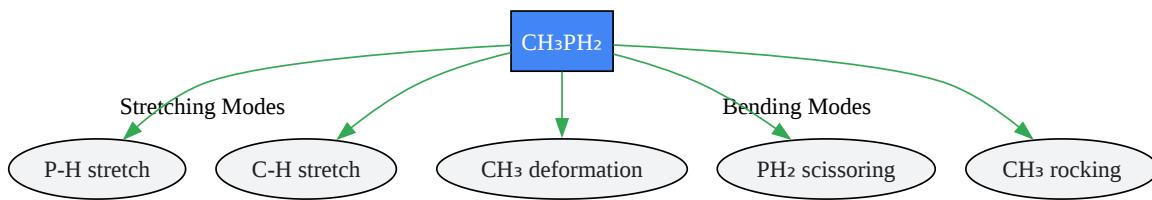
3.2. Characterization by Vibrational Spectroscopy

High-resolution infrared (IR) spectroscopy is a key technique for characterizing the vibrational modes of **methylphosphine**.^[4]

Experimental Setup:

- A gas cell with appropriate windows (e.g., KBr) is filled with **methylphosphine** gas at a known pressure.
- The IR spectrum is recorded using a high-resolution Fourier-transform infrared (FTIR) spectrometer.
- The observed vibrational frequencies are then assigned to specific molecular motions, often aided by computational analysis.^[4]

A diagram illustrating the key vibrational modes of **methylphosphine** is shown below.



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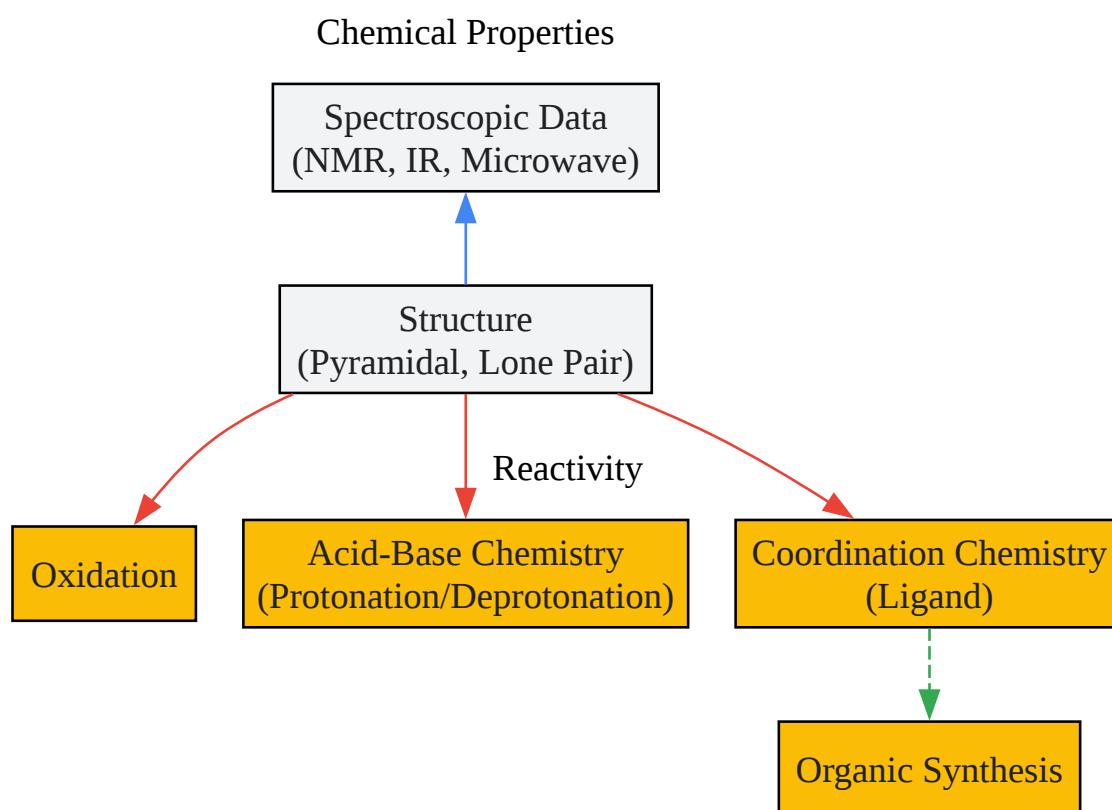
Key vibrational modes of the **methylphosphine** molecule.

Safety and Handling

Methylphosphine is a toxic and malodorous gas.^[1] It should be handled in a well-ventilated area, and appropriate personal protective equipment, including gloves, safety glasses, and a respirator, should be worn.^{[13][14]} As it is flammable, it should be kept away from heat, sparks, and open flames.^{[13][15]}

Conclusion

Methylphosphine is a fundamentally important molecule in organophosphorus chemistry with a rich and diverse reactivity profile. Its properties as a ligand and a synthetic building block continue to be exploited in the development of new catalysts and synthetic methodologies. A thorough understanding of its chemical properties, reactivity, and handling is essential for its safe and effective use in research and development. The logical relationship of its core properties and reactivity is depicted in the following diagram.



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Relationship between the chemical properties and reactivity of **methylphosphine**.

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